

Crystal Structure Determination of N,N'-Dinitrourea: A Technical Guide

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Compound of Interest

Compound Name: *Urea, N,N'-dinitro-*

Cat. No.: *B171865*

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Introduction

N,N'-dinitrourea (DNU) is a highly energetic material that has garnered interest within the scientific community, particularly in the field of energetic materials research. Its molecular structure, featuring two nitro groups attached to a urea backbone, contributes to its high density and positive oxygen balance.^[1] Understanding the precise three-dimensional arrangement of atoms within its crystal lattice is paramount for predicting its stability, performance, and safety characteristics. This technical guide provides an in-depth overview of the synthesis and crystal structure determination of N,N'-dinitrourea, tailored for researchers, scientists, and professionals in drug development who may encounter energetic compounds in their work.

Synthesis of N,N'-Dinitrourea

The synthesis of N,N'-dinitrourea has been approached through various nitration methods.^{[2][3]} One effective and well-documented protocol involves the nitration of urea using a mixture of nitric and sulfuric acids at low temperatures.^[1]

Experimental Protocol: Synthesis of N,N'-Dinitrourea

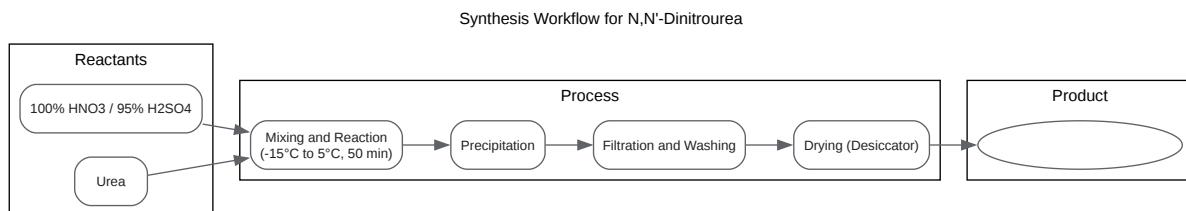
Materials:

- Urea
- 100% Nitric acid

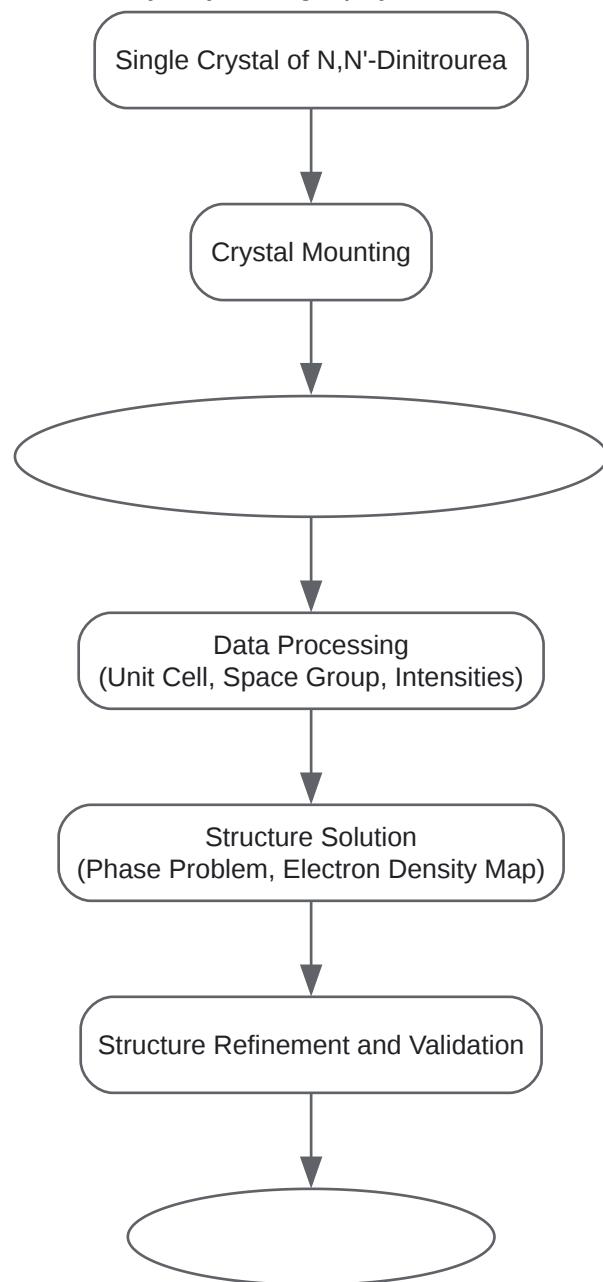
- 95% Sulfuric acid
- Ice bath
- Beaker
- Magnetic stirrer
- Filtration apparatus (e.g., Büchner funnel)
- Desiccator

Procedure:

- Prepare a 50:50 (v/v) mixture of 100% nitric acid and 95% sulfuric acid.
- Cool the acid mixture in an ice bath to a temperature between -15°C and 5°C.[\[3\]](#)
- Slowly add urea to the cooled acid mixture while stirring continuously. Maintain the low temperature throughout the addition.
- After the addition is complete, continue stirring the reaction mixture for approximately 50 minutes.[\[3\]](#)
- The N,N'-dinitrourea product will precipitate out of the solution.
- Filter the precipitate using a Büchner funnel and wash with cold, distilled water.
- Dry the collected crystals under vacuum in a desiccator. Due to its instability in the presence of moisture, proper drying and storage are crucial.



X-ray Crystallography Workflow

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References

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